

Ioxynil Assays: Comprehensive Application Notes for Studying Mitochondrial Respiration and Uncoupling

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Compound of Interest

Compound Name: *ioxynil*

Cat. No.: *B1672095*

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Introduction

Ioxynil, a nitrile herbicide, is a well-documented inhibitor of photosynthesis and a potent uncoupler of oxidative phosphorylation in mitochondria.[1] Its ability to disrupt the mitochondrial membrane potential makes it a valuable tool for studying the mechanisms of mitochondrial respiration and the effects of uncoupling agents on cellular bioenergetics. Uncoupling agents like **ioxynil** are lipophilic weak acids that transport protons across the inner mitochondrial membrane, dissipating the proton gradient required for ATP synthesis without inhibiting the electron transport chain (ETC).[2][3] This leads to an increase in oxygen consumption and heat production. These application notes provide detailed protocols for utilizing **ioxynil** to investigate mitochondrial function in various research and drug development contexts.

Ioxynil acts as a protonophore, directly transporting protons across the inner mitochondrial membrane, thereby uncoupling substrate oxidation from ATP synthesis.[3][4] This action is similar to the classic uncoupler 2,4-dinitrophenol (DNP), though **ioxynil** has been shown to be more potent. The uncoupling activity of halogenated phenols like **ioxynil** is influenced by the halogen substituents, with the order of activity being Iodine > Bromine > Chlorine.

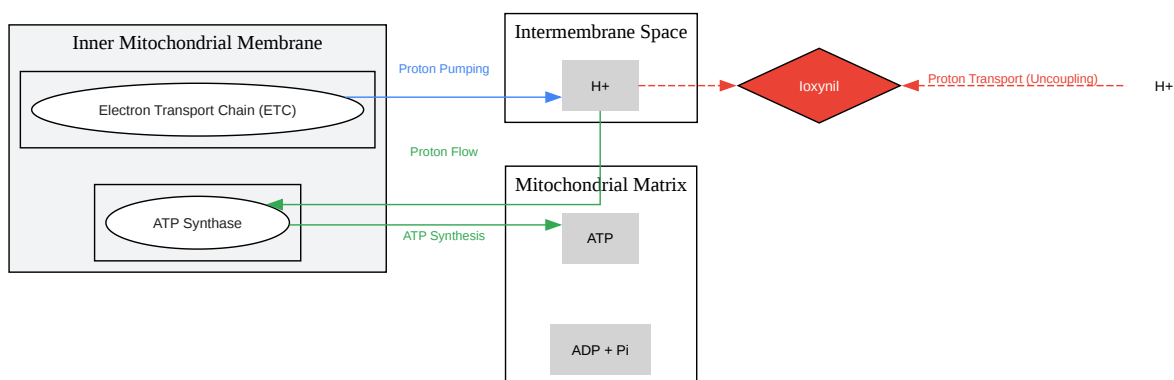
Data Presentation

The following table summarizes quantitative data regarding the effect of **loxynil** on mitochondrial function. Researchers should note that the effective concentration of **loxynil** can vary depending on the cell type, mitochondrial density, and experimental conditions.

Parameter	Organism/System	Value	Reference
EC50 (Uncoupling Activity)	Submitochondrial Particles	0.16 μ M	
Observed Effects	Isolated Pea Shoot Mitochondria	Depressed inorganic phosphate uptake, reduced P/O ratio to zero	
Comparative Potency	Isolated Pea Shoot Mitochondria	Greater than 2,4-dinitrophenol (DNP)	
Mechanism of Action	General	Protonophoric Uncoupler	

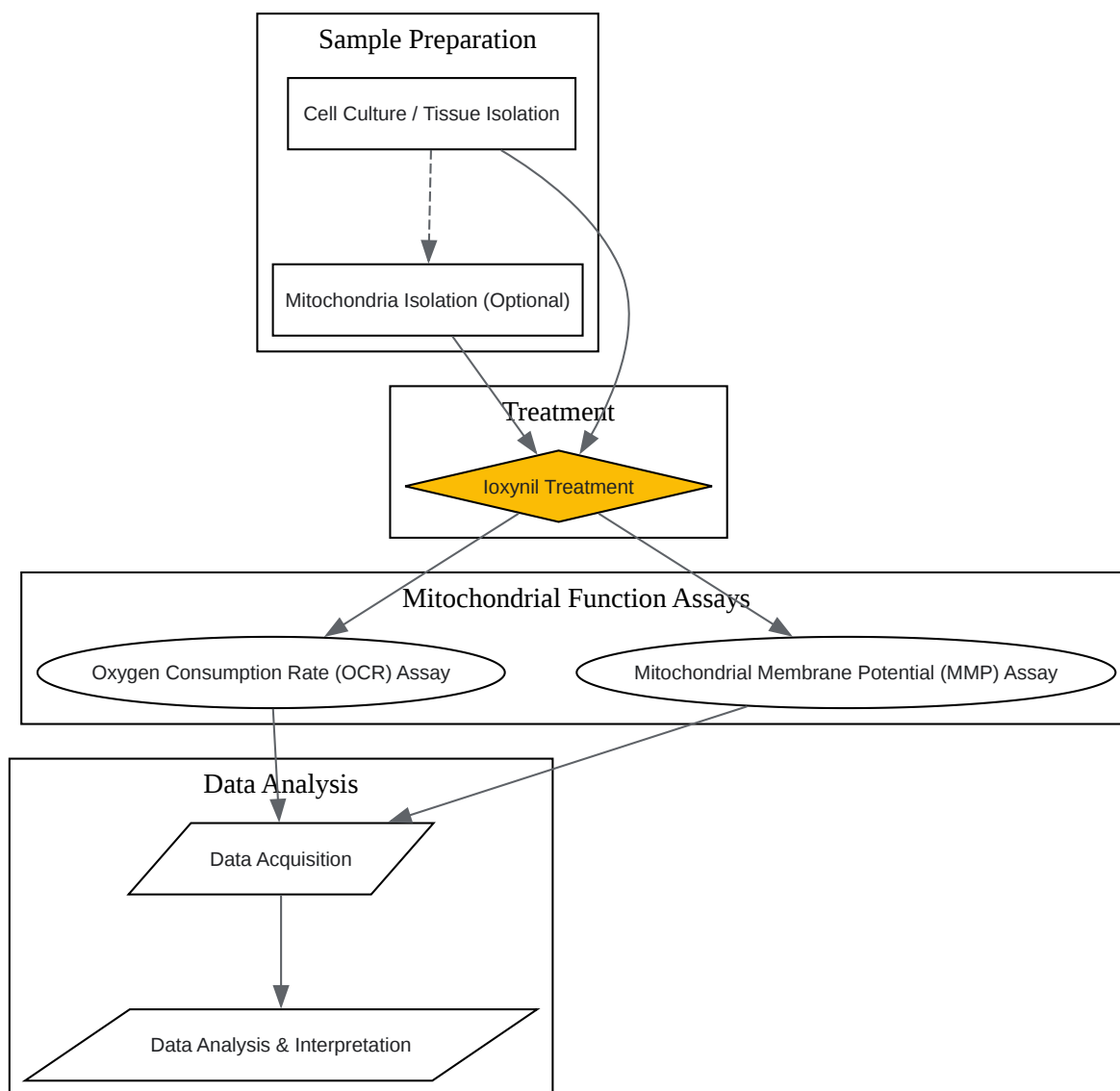
Signaling Pathways and Experimental Workflows

To visualize the mechanism of **loxynil** and the experimental approaches to study its effects, the following diagrams are provided.



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Caption: Mechanism of **Ioxynil** as a mitochondrial uncoupler.



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